

The Evolution of Strigolactone Signaling: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

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An In-depth Examination of the Evolutionary Trajectory of Strigolactone Perception and Response Across the Plant Kingdom

Introduction

Strigolactones (SLs) are a class of plant hormones that play crucial roles in various aspects of plant development, including shoot branching, root architecture, and leaf senescence.[1][2] Initially identified as rhizosphere signaling molecules involved in parasitic plant germination and symbiotic relationships with arbuscular mycorrhizal fungi, their role as endogenous plant hormones is a more recent discovery.[3][4][5] The signaling pathway that mediates SL responses has ancient evolutionary roots, originating from a karrikin-responsive pathway mediated by the α/β -hydrolase KAI2.[6][7][8] This technical guide provides a comprehensive overview of the evolution of SL signaling across plant species, detailing the core components, their diversification, and the experimental methodologies used to elucidate this fascinating evolutionary journey.

Core Components of Strigolactone Signaling: An Evolutionary Perspective

The canonical strigolactone signaling pathway in angiosperms relies on three core protein components: the DWARF14 (D14) receptor, the F-box protein MORE AXILLARY GROWTH 2 (MAX2), and the SUPPRESSOR of MAX2 1-LIKE (SMXL) family of transcriptional repressors. [9][10] However, the evolutionary history of this pathway reveals a more complex story, with origins in an ancestral signaling module that predates the evolution of flowering plants.

D14/KAI2 Receptor Family: From Karrikin to Strigolactone Perception

The D14 strigolactone receptor belongs to the D14/KAI2 family of α/β -hydrolases. [8][11] Phylogenetic analyses indicate that the KAI2 lineage is ancestral in land plants, with D14 arising from a duplication of a KAI2-like gene in the common ancestor of seed plants. [6][12][13] In non-vascular plants and early vascular plants, which lack a true D14 ortholog, SL responses are thought to be mediated by KAI2-like proteins. [8][14] This suggests that the ancestral function of this protein family was likely related to the perception of karrikins, smoke-derived compounds that promote seed germination, or an undiscovered endogenous ligand, termed KL. [8][14]

The evolution of D14 from a KAI2-like ancestor involved neofunctionalization, leading to a change in ligand specificity towards **strigolactones**. [6][15] This evolutionary transition is a key event in the establishment of the canonical SL signaling pathway observed in angiosperms. Interestingly, in some parasitic plants of the Orobanchaceae family, a separate duplication and neofunctionalization of KAI2 genes has led to the evolution of highly sensitive and specific SL receptors, enabling them to detect host-derived SLs for germination. [11]

MAX2: A Conserved Hub in Ubiquitin-Mediated Degradation

MAX2 is an F-box protein that forms part of an SCF (Skp1-Cullin-F-box) E3 ubiquitin ligase complex. [9] This complex is responsible for targeting substrate proteins for degradation by the 26S proteasome. MAX2 is a highly conserved component of both the karrikin and strigolactone signaling pathways and is found throughout the plant kingdom. [1] Its role is to bridge the interaction between the receptor (D14 or KAI2) and the downstream SMXL repressor proteins, facilitating their ubiquitination and subsequent degradation upon ligand perception. [9][16]

SMXL Protein Family: Diversification of Repressor Function

The SMXL proteins are transcriptional repressors that are the direct targets of the SCFMAX2 complex.^{[9][10]} In the absence of SLs, SMXL proteins repress the transcription of downstream target genes. Upon SL perception, the D14-MAX2 complex targets SMXLs for degradation, thereby de-repressing the expression of these genes.^{[1][9]}

The SMXL gene family has undergone significant expansion and diversification throughout plant evolution.^{[1][10][17]} Phylogenetic analyses have classified angiosperm SMXLs into several clades, with distinct roles in SL and karrikin signaling.^{[9][10]} For instance, in *Arabidopsis*, SMAX1 and SMXL2 are primarily involved in karrikin signaling, while SMXL6, SMXL7, and SMXL8 are the main targets of the SL pathway.^[9] This functional divergence of SMXL proteins is a key factor in the specificity of the SL and karrikin responses. The evolution of different SMXL clades appears to have occurred in parallel with the diversification of the D14/KAI2 receptor family, suggesting a co-evolutionary process that has shaped these signaling pathways.^{[1][18]}

Quantitative Data on Strigolactone Signaling Components

While a comprehensive, direct comparative study of quantitative data across a wide range of plant species is not yet available, individual studies provide valuable insights into the binding affinities and gene expression changes that underpin the evolution of strigolactone signaling. The following tables summarize key qualitative and descriptive findings. A significant gap in the current research is the lack of standardized, comparative quantitative data for parameters like binding affinities across diverse plant lineages.

Table 1: Conservation and Divergence of Core Strigolactone Signaling Components Across Plant Lineages

Plant Lineage	D14/KAI2 Family	MAX2 Ortholog	SMXL Family	Canonical SL Response	Reference(s)
Charophyte Algae	KAI2-like present	Present	Absent	Absent	[8] [14]
Bryophytes (Mosses, Liverworts)	Multiple KAI2-like genes, no true D14	Present	SMAX1-like present	Present in some mosses	[1] [12] [14]
Lycophytes	KAI2-like and DDK clade genes	Present	SMAX1-like present	Likely present	[12] [17] [19]
Ferns	KAI2-like and DDK clade genes	Present	SMAX1-like present	Likely present	[17] [18]
Gymnosperms	KAI2 and D14 orthologs present	Present	Multiple SMXL clades	Present	[1] [12] [17]
Angiosperms	KAI2 and D14 orthologs present	Present	Diversified SMXL clades (SMAX1, SMXL6/7/8 etc.)	Present	[1] [9] [10]

Table 2: Ligand Specificity of D14 and KAI2 Orthologs

Receptor	Plant Species	Ligand(s)	Binding Affinity (Kd) / Response	Reference(s)
AtKAI2	Arabidopsis thaliana	Karrikins, GR24ent-5DS	High affinity for KAR1	[8][14]
AtD14	Arabidopsis thaliana	Strigolactones (e.g., GR24)	High affinity for GR24	[8][20]
PsKAI2A/B	Pisum sativum	Karrikins, GR24 stereoisomers	Differential binding and hydrolysis	[15]
ShHTL7	Striga hermonthica	Various Strigolactones	High sensitivity to picomolar levels	[21]
PpKAI2L	Physcomitrella patens	GR24	Binds GR24	[20]

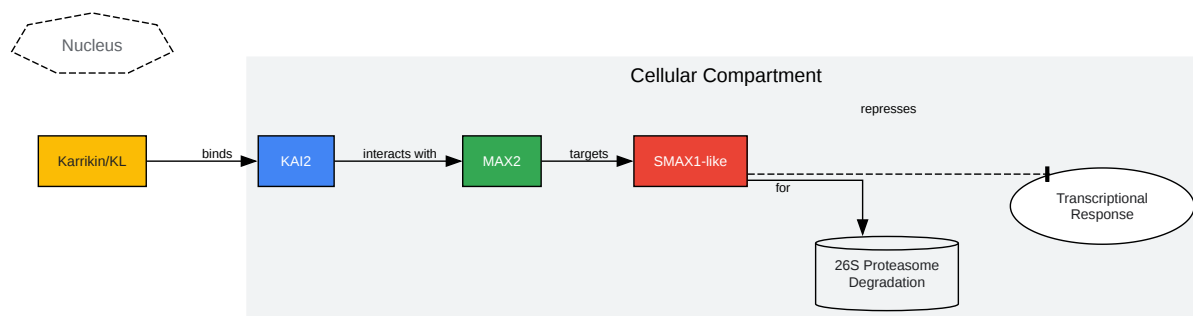
Note: Quantitative binding affinity data (Kd values) from directly comparable studies across a wide range of species is limited. The table reflects reported ligand responses and sensitivities.

Table 3: Representative Downstream Target Genes of Strigolactone Signaling

Gene	Function	Plant Species	Regulation by SLs	Reference(s)
BRC1 (BRANCHED1)	TCP transcription factor, represses bud outgrowth	Arabidopsis thaliana, Pisum sativum, Oryza sativa	Upregulated	[4]
D14-LIKE 2 (DLK2)	Homolog of D14/KAI2	Arabidopsis thaliana	Upregulated	[9]
SMXL6/7/8	Transcriptional repressors	Arabidopsis thaliana	Upregulated (negative feedback)	[9]
OsCKX1/2	Cytokinin oxidase/dehydrogenase	Oryza sativa	Upregulated	[22]
OsGH3.6/8	Auxin-responsive GH3 gene	Oryza sativa	Upregulated	[22]

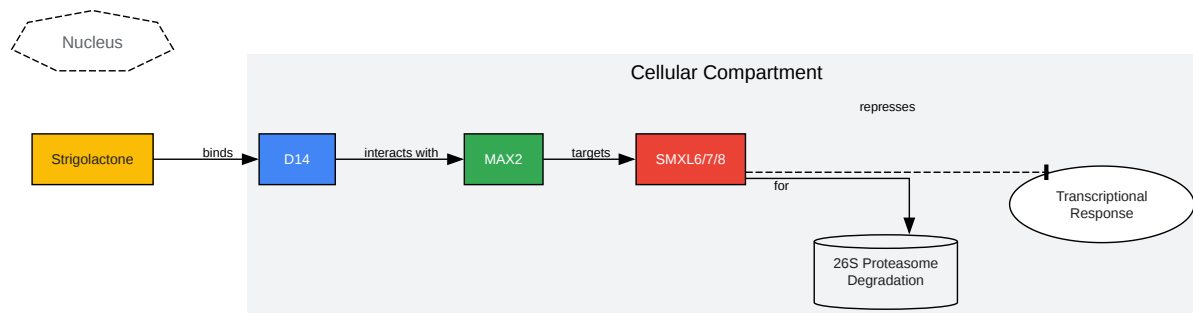
Signaling Pathway Diagrams

The evolution of strigolactone signaling can be visualized as a progression from an ancestral KAI2-mediated pathway to the more specialized D14-mediated pathway in seed plants.



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Caption: Ancestral KAI2-mediated signaling pathway in non-vascular and early vascular plants.



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Caption: Canonical D14-mediated strigolactone signaling pathway in angiosperms.

Experimental Protocols

The elucidation of the strigolactone signaling pathway has been made possible through a variety of molecular and biochemical techniques. Below are detailed methodologies for key experiments.

Yeast Two-Hybrid (Y2H) Assay for Protein-Protein Interaction

The Y2H system is a powerful technique to identify and confirm protein-protein interactions in vivo.

1. Vector Construction:

- Clone the coding sequence of the "bait" protein (e.g., D14) into a DNA-binding domain (BD) vector (e.g., pGBKT7).
- Clone the coding sequence of the "prey" protein (e.g., MAX2 or SMXL) into an activation domain (AD) vector (e.g., pGADT7).

2. Yeast Transformation:

- Co-transform the BD-bait and AD-prey plasmids into a suitable yeast strain (e.g., AH109 or Y2HGold) using the lithium acetate/polyethylene glycol (LiAc/PEG) method.
- Plate the transformed yeast cells on synthetic defined (SD) medium lacking leucine and tryptophan (SD/-Leu/-Trp) to select for cells containing both plasmids.

3. Interaction Assay:

- After 3-5 days of incubation at 30°C, pick individual colonies and streak them onto selective media of increasing stringency:
 - SD/-Leu/-Trp/-His (lacking histidine)
 - SD/-Leu/-Trp/-His/-Ade (lacking histidine and adenine)
- The growth of yeast on the selective media indicates a positive interaction between the bait and prey proteins.

4. Quantitative Assay (Optional):

- A β -galactosidase assay can be performed using a colorimetric substrate (e.g., X-gal or ONPG) to quantify the strength of the interaction.

In Vitro Pull-Down Assay

This assay is used to confirm direct physical interactions between proteins.

1. Protein Expression and Purification:

- Express one protein as a fusion with an affinity tag (e.g., GST-D14) in E. coli and purify it using affinity chromatography (e.g., glutathione-sepharose beads).
- Express the other protein with a different tag (e.g., His-MAX2) and purify it.

2. Binding Reaction:

- Immobilize the GST-tagged "bait" protein on the affinity beads.
- Incubate the immobilized bait protein with the purified "prey" protein in a binding buffer for 1-2 hours at 4°C with gentle rotation.

3. Washing:

- Wash the beads several times with a wash buffer to remove non-specifically bound proteins.

4. Elution and Detection:

- Elute the bound proteins from the beads using an elution buffer (e.g., containing reduced glutathione for GST tags).
- Analyze the eluted proteins by SDS-PAGE and Western blotting using antibodies specific to the tags of both the bait and prey proteins. The presence of the prey protein in the eluate confirms a direct interaction.

Quantitative Real-Time PCR (qRT-PCR) for Gene Expression Analysis

qRT-PCR is used to quantify the changes in the expression of target genes in response to strigolactone treatment.

1. Plant Material and Treatment:

- Grow seedlings of the desired plant species under controlled conditions.
- Treat the seedlings with a strigolactone analog (e.g., GR24) or a mock solution for a specific duration.

2. RNA Extraction and cDNA Synthesis:

- Harvest the plant tissue and immediately freeze it in liquid nitrogen.
- Extract total RNA using a suitable kit or protocol.
- Treat the RNA with DNase I to remove any contaminating genomic DNA.
- Synthesize first-strand cDNA from the total RNA using a reverse transcriptase and oligo(dT) or random primers.

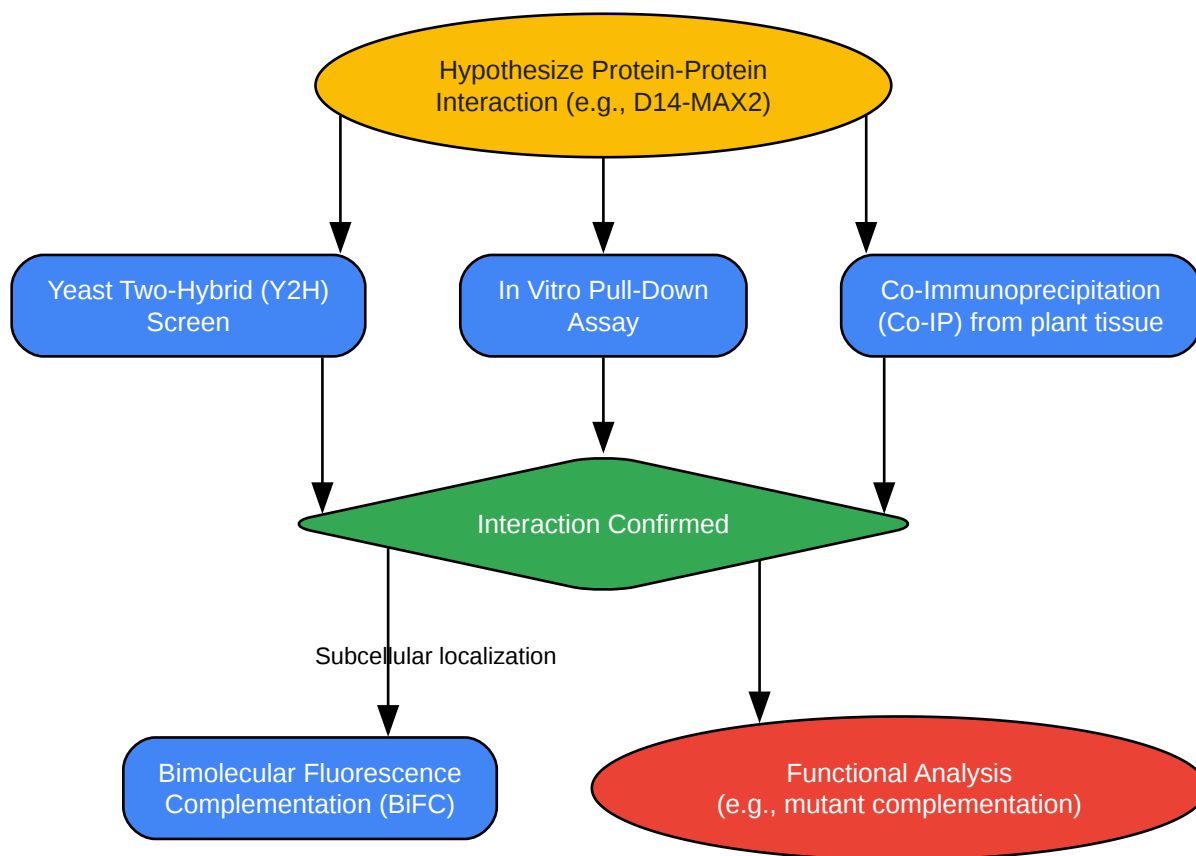
3. qRT-PCR Reaction:

- Prepare the qRT-PCR reaction mixture containing:
 - cDNA template
 - Gene-specific forward and reverse primers for the target gene and a reference gene
 - SYBR Green master mix or a probe-based master mix
- Perform the qRT-PCR in a real-time PCR cycler.

4. Data Analysis:

- Determine the cycle threshold (Ct) values for the target and reference genes.
- Calculate the relative expression of the target gene using the $\Delta\Delta C_t$ method, normalizing to the expression of the reference gene in the mock-treated samples.

Experimental Workflow Diagram



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Caption: A typical experimental workflow for investigating protein-protein interactions in strigolactone signaling.

Conclusion and Future Directions

The evolution of strigolactone signaling is a compelling example of how plants have adapted and repurposed existing molecular machinery to regulate novel developmental processes. The diversification of the D14/KAI2 receptor family and the SMXL repressor family has been instrumental in the evolution of distinct signaling pathways for karrikins and **strigolactones**. While significant progress has been made in understanding the key components and their evolutionary relationships, several questions remain. Future research should focus on:

- Identifying the endogenous ligand(s) for KAI2 (KL) in various plant species.

- Generating more comprehensive and comparative quantitative data on ligand-receptor binding affinities across the plant kingdom.
- Elucidating the downstream transcriptional networks regulated by SLs in different plant lineages.
- Investigating the role of SL signaling in the adaptation of plants to diverse ecological niches.

A deeper understanding of the evolution of strigolactone signaling will not only provide fundamental insights into plant biology but may also open up new avenues for the development of novel agrochemicals to improve crop yield and resilience.

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- [To cite this document: BenchChem. \[The Evolution of Strigolactone Signaling: A Technical Guide for Researchers\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b13391688/docs#the-evolution-of-strigolactone-signaling-a-technical-guide-for-researchers\]](#)

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